Comprehensive Spectral Characterization and Analytical Profiling of 1,2-Benzisoxazole-3-carboxaldehyde

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Compound of Interest

Compound Name:	*1,2-Benzisoxazole-3-carboxaldehyde*
CAS No.:	*84395-93-7*
Cat. No.:	*B3057714*

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Target Audience: Researchers, Analytical Chemists, and Drug Development Professionals

Executive Summary

1,2-Benzisoxazole-3-carboxaldehyde is a critical heterocyclic synthon widely utilized in medicinal chemistry, particularly in the development of antipsychotic agents and novel therapeutics. The fusion of a benzene ring with an isoxazole core creates a highly delocalized, electron-deficient system that heavily influences its reactivity and spectral signatures. This whitepaper provides an in-depth analysis of the spectral data (NMR, FT-IR, and MS) for **1,2-benzisoxazole-3-carboxaldehyde** [1], explaining the causality behind the observed chemical shifts and detailing self-validating experimental protocols for rigorous structural elucidation.

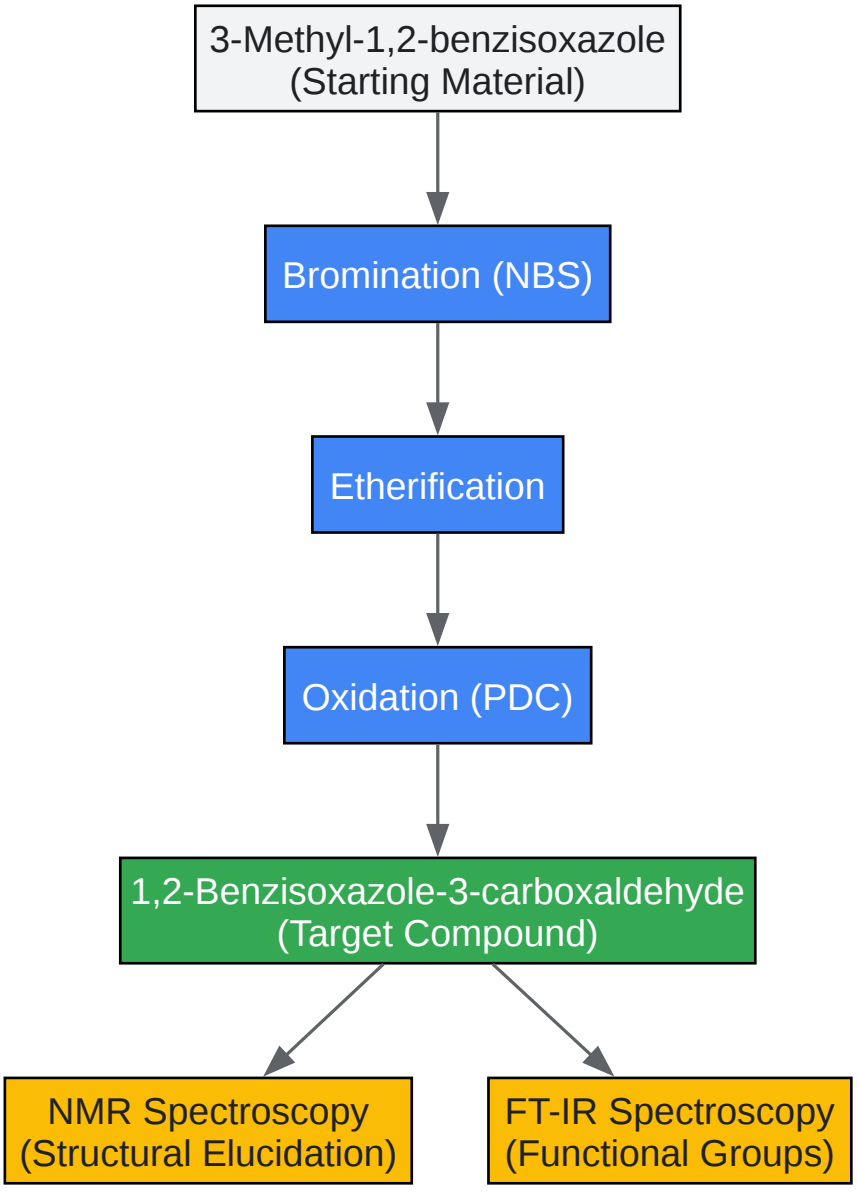
Structural Architecture and Spectral Causality

The unique spectral behavior of **1,2-benzisoxazole-3-carboxaldehyde** is dictated by the diamagnetic anisotropy and inductive effects (-I) inherent to its molecular architecture.

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- The Isoxazole Core: The presence of the adjacent nitrogen and oxygen atoms in the five-membered ring creates a strong electron-withdrawing environment. This pulls electron density away from the fused benzene ring and the C-3 position.
- The Formyl Group: The aldehyde group at the C-3 position is highly conjugated with the isoxazole ring. The combined deshielding effect of the carbonyl oxygen and the heterocycle pushes the formyl proton and carbon signals significantly downfield.

Understanding these causal relationships is essential for distinguishing this compound from its isomers (such as benzoxazole-2-carbaldehyde) during quality control and structural verification [2].



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Fig 1. Synthesis and downstream spectral characterization workflow.

Quantitative Spectral Data Analysis

The following data is synthesized from literature-standard characterizations of **1,2-benzisoxazole-3-carboxaldehyde** (Solid, m.p. 61–65 °C) [1].

^{1}H NMR Spectroscopy ($CDCl_3$, 400 MHz)

The proton NMR spectrum is defined by the highly deshielded aldehyde proton and the complex splitting pattern of the four aromatic protons.

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Chemical Shift (δ ppm)	Multiplicity & Integration	Assignment	Causality / Mechanistic Explanation
10.43	Singlet (s, 1H)	CHO (Aldehyde)	Extreme downfield shift due to the combined diamagnetic anisotropy of the C=O bond and the strong -I effect of the C-3 sp^2 carbon on the isoxazole ring.
8.20	Doublet (d, 1H)	Ar-H (C-7)	Deshielded by the proximity to the bridgehead oxygen atom (C-7a); exhibits ortho-coupling.
7.68	Multiplet (m, 2H)	Ar-H (C-4, C-6)	Resonates in the typical aromatic region; complex splitting due to ortho and meta couplings within the fused system.
7.48	Multiplet (m, 1H)	Ar-H (C-5)	Least deshielded aromatic proton, furthest from the direct inductive pull of the heteroatoms.

^{13}C NMR Spectroscopy ($CDCl_3$, 100 MHz)

Carbon chemical shifts provide a direct map of the electron density across the heterocyclic framework.

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Chemical Shift (δ ppm)	Assignment	Causality / Mechanistic Explanation
~185.0	CHO (Carbonyl)	Highly deshielded sp^2 hybridized carbon typical of conjugated aldehydes.
163.2	C-7a (Bridgehead)	Maximum deshielding caused by direct covalent attachment to the highly electronegative isoxazole oxygen atom.
157.8	C-3 (Isoxazole)	Deshielded by the adjacent nitrogen (C=N bond) and the electron-withdrawing formyl group.
130.6	C-6 (Aromatic)	Para to the bridgehead carbon; experiences resonance effects from the heterocycle.
124.5, 121.2	C-5, C-4 (Aromatic)	Standard aromatic carbons experiencing moderate inductive withdrawal.
110.1	C-7 (Aromatic)	Ortho to the bridgehead oxygen; electron density is modulated by resonance donation from the oxygen lone pairs.

FT-IR Vibrational Modes ($CHCl_3$ / KBr Pellet)

Infrared spectroscopy validates the presence of the core functional groups.

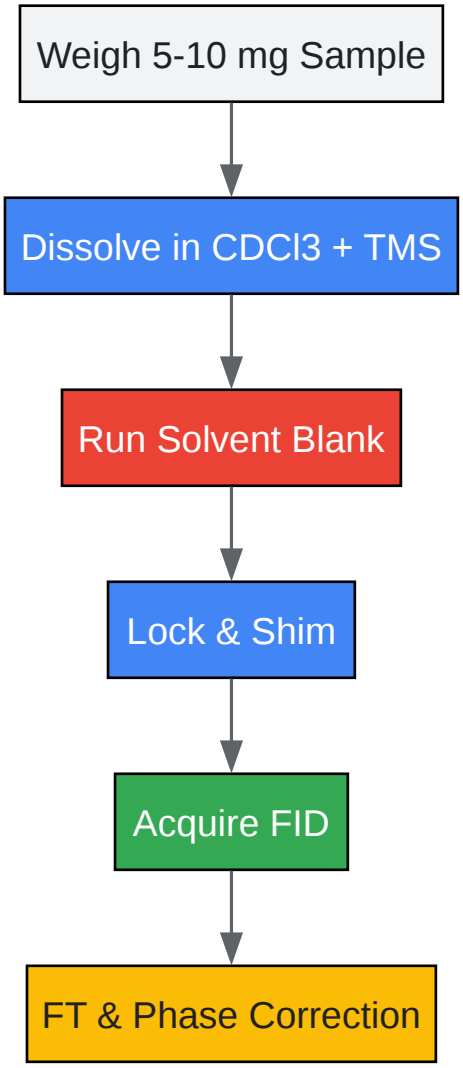
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Wavenumber (cm^{-1})	Vibrational Mode	Diagnostic Significance
1705 - 1715	C=O Stretching	Strong, sharp peak confirming the presence of the conjugated aldehyde.
1610 - 1640	C=N Stretching	Confirms the integrity of the isoxazole ring system.
1450 - 1500	C=C Aromatic Stretch	Validates the fused benzene ring.
1150 - 1210	N-O Stretching	Diagnostic stretch for the isoxazole heteroatom bond.

Experimental Methodologies & Self-Validating Protocols

To ensure data integrity (Trustworthiness), spectral acquisition must follow a self-validating system. The protocols below are designed to eliminate solvent artifacts, prevent sample degradation, and ensure high-fidelity structural elucidation.

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Fig 2. Self-validating NMR acquisition protocol ensuring high-fidelity data.

Protocol A: High-Resolution NMR Acquisition

Objective: Obtain artifact-free ^{1}H and ^{13}C NMR spectra.

- Sample Preparation: Accurately weigh 5–10 mg of purified **1,2-benzisoxazole-3-carboxaldehyde**. Causality: Over-concentrated samples lead to line broadening due to viscosity and radiation damping.
- Solvent Selection: Dissolve the sample in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS). Causality: $CDCl_3$ lacks exchangeable protons

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that could obscure the aldehyde signal, while TMS provides an absolute zero reference (δ 0.00).

- Self-Validation (Blanking): Prior to inserting the sample, run a rapid 1D ^{1}H scan of the pure $CDCl_3$ batch. Causality: This validates that the solvent is free of water (δ 1.56) or grease impurities that could be misassigned as aliphatic impurities in the product.
- Tuning and Shimming: Insert the 5mm NMR tube. Lock onto the deuterium signal of $CDCl_3$. Perform gradient shimming (Z1-Z5) until the lock level is maximized and stable.
- Acquisition:
  - For ^{1}H NMR: Acquire 16–32 scans with a relaxation delay (D1) of 1.5 seconds.
  - For ^{13}C NMR: Acquire 1024–2048 scans with a D1 of 2.0 seconds to ensure full relaxation of the quaternary bridgehead carbons (C-3, C-7a).
- Processing: Apply a line broadening (LB) of 0.3 Hz for ^{1}H and 1.0 Hz for ^{13}C prior to Fourier Transformation. Phase and baseline correct manually.

Protocol B: FT-IR Analysis (KBr Pellet Method)

Objective: Confirm functional group integrity without matrix interference.

- Matrix Preparation: Dry spectroscopic-grade Potassium Bromide (KBr) in an oven at 110 °C for 2 hours to eliminate moisture. Causality: Water absorbs strongly around 3300 cm^{-1} and 1640 cm^{-1}, which can mask or distort the critical C=N and C=O stretching frequencies.
- Grinding: Triturate 1–2 mg of the analyte with 150 mg of dry KBr in an agate mortar until a fine, homogenous powder is achieved.
- Pellet Pressing: Transfer the mixture to a die and apply 8–10 tons of pressure under a vacuum for 2 minutes to form a translucent pellet.
- Background Subtraction: Acquire a background spectrum of a pure KBr pellet. Causality: This self-validating step subtracts atmospheric CO_2 and ambient humidity from the final spectrum.

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- Acquisition: Scan the sample pellet from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (averaging 32 scans).

References

- Title: A new method for the preparation of **1,2-benzisoxazole-3-carboxaldehyde** Source: Journal of Chemical Research (Kalkote, U.R., et al., 2005) URL:[Link]

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